



DX600 TFA: A Potent Tool for Investigating SARS-CoV-2 Entry

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Compound of Interest		
Compound Name:	DX600 Tfa	
Cat. No.:	B10825495	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The entry of Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) into host cells is a critical first step for infection and the subsequent pathogenesis of COVID-19. This process is primarily mediated by the interaction between the viral spike (S) protein and the host cell receptor, Angiotensin-Converting Enzyme 2 (ACE2).[1][2][3][4][5] The development of specific inhibitors that can block this interaction is paramount for both studying the mechanisms of viral entry and for developing potential therapeutic interventions. DX600 is a selective and potent peptide inhibitor of ACE2, making it a valuable tool for SARS-CoV-2 research.[6][7] These application notes provide a comprehensive overview of DX600's utility in this context, including its mechanism of action, quantitative data on its inhibitory activity, and detailed protocols for its use in relevant experimental assays.

Mechanism of Action

DX600 is a synthetic peptide that specifically binds to the enzymatic pocket of ACE2 with high affinity.[6][7] By occupying this site, DX600 effectively prevents the SARS-CoV-2 spike protein from binding to ACE2, thereby inhibiting viral entry into the host cell.[8][9] This inhibitory action is highly selective for ACE2, with no significant cross-reactivity with Angiotensin-Converting Enzyme (ACE).[6] The mechanism is described as a mixed competitive and non-competitive type of inhibition.[7]



Quantitative Data

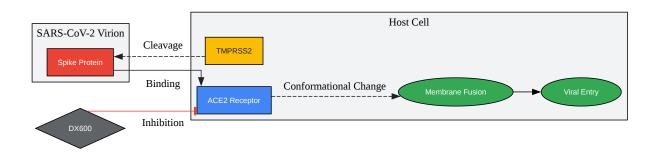
The following table summarizes the available quantitative data for DX600's inhibitory activity.

Parameter	Value	Assay Type	Source
Ki (Inhibition Constant)	2.8 nM	Enzyme Kinetics	[7][10]
KD (Dissociation Constant)	1.3 nM	-	[6]
IC50 (ACE2 Inhibition)	113.6 nM	In vitro ACE2 activity assay	[6]

Note: Further studies are required to determine the specific IC50 or EC50 values of DX600 in SARS-CoV-2 pseudovirus or live virus entry assays.

Signaling Pathway and Experimental Workflow

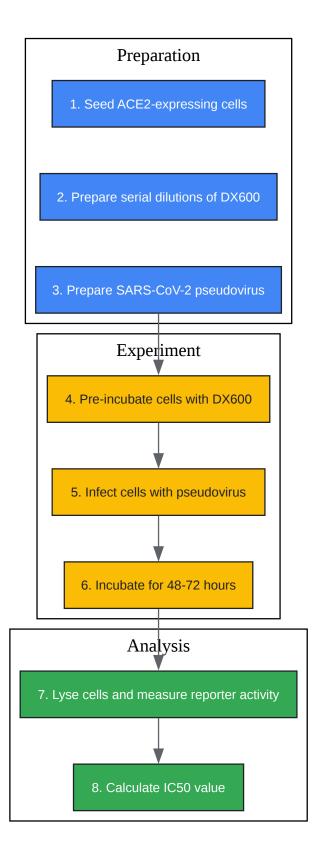
The following diagrams illustrate the SARS-CoV-2 entry pathway and a general workflow for assessing the inhibitory potential of DX600.



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Caption: SARS-CoV-2 entry pathway and the inhibitory action of DX600.





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